

# The Stereochemistry of Nor-oxycodol Metabolites: An In-depth Technical Guide

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## Compound of Interest

Compound Name: *nor-6alpha-Oxycodol*

Cat. No.: *B593783*

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## Introduction

Oxycodone, a semi-synthetic opioid, is extensively metabolized in the body, leading to a variety of compounds with differing pharmacological activities. The primary metabolic pathways involve N-demethylation to noroxycodone, catalyzed by the cytochrome P450 enzyme CYP3A4, and O-demethylation to the potent analgesic oxymorphone, mediated by CYP2D6.<sup>[1][2][3]</sup>

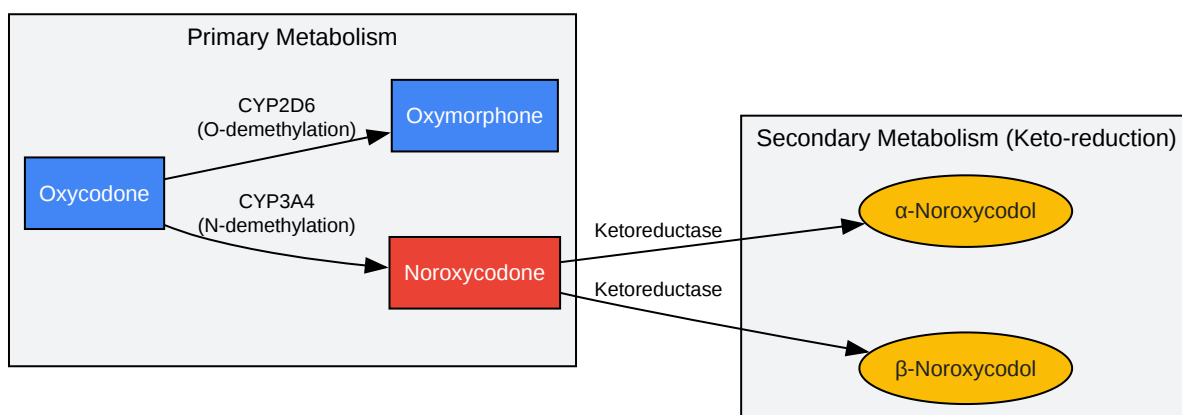
Noroxycodone, the major circulating metabolite, undergoes further biotransformation via 6-keto reduction to form diastereomeric metabolites known as nor-oxycodols.<sup>[1][4]</sup>

The spatial arrangement of atoms, or stereochemistry, plays a critical role in the interaction of drug molecules and their metabolites with biological systems.<sup>[5][6]</sup> Understanding the stereoselective formation and disposition of these metabolites is crucial for a comprehensive pharmacological and toxicological profile. This guide provides a detailed examination of the stereochemistry of nor-oxycodol metabolites, focusing on their formation, analytical separation, and quantitative disposition.

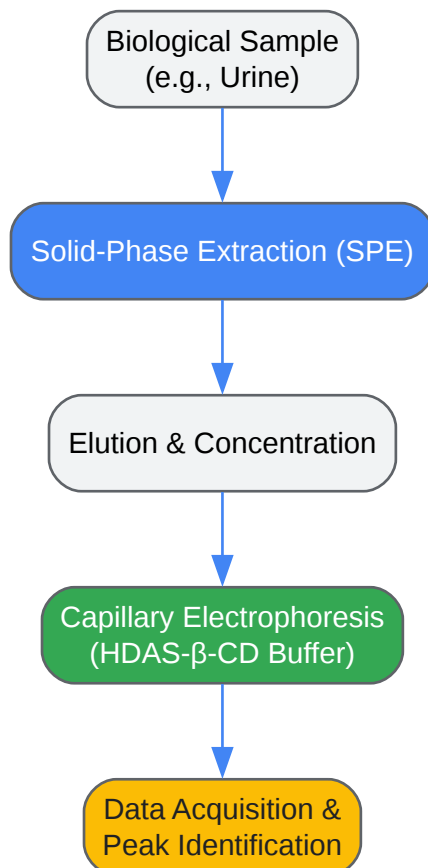
## Metabolic Formation of Nor-oxycodol Stereoisomers

Oxycodone is primarily metabolized by CYP3A4 to produce noroxycodone.<sup>[2][7]</sup> This major metabolite is then subject to a stereoselective keto-reduction at the C6 position, yielding two diastereoisomers:  $\alpha$ -nor-6-oxycodol ( $\alpha$ -N6OCOL) and  $\beta$ -nor-6-oxycodol ( $\beta$ -N6OCOL).<sup>[8]</sup> This metabolic step is crucial as it introduces a new chiral center, leading to distinct three-dimensional structures.

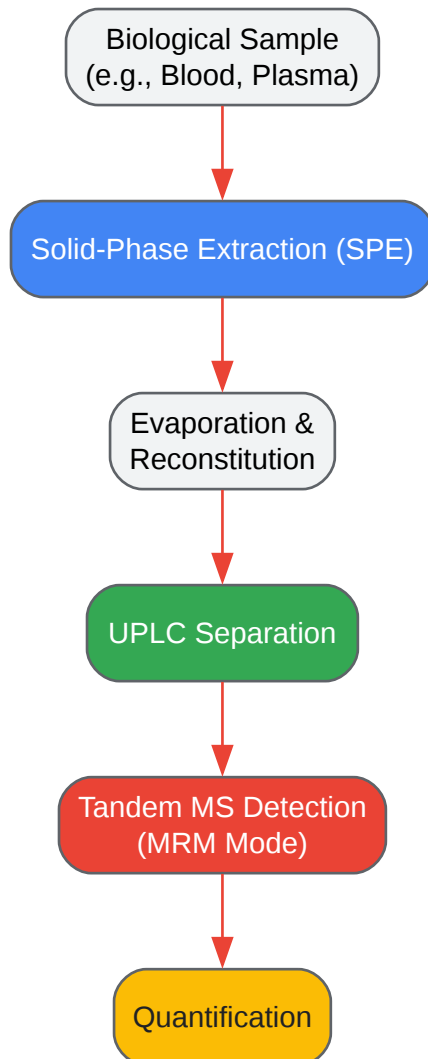
The metabolic pathway from the parent drug to the nor-oxycodol metabolites is illustrated below.



#### Workflow for Capillary Electrophoresis Analysis



## Workflow for LC-MS/MS Quantification



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